

Technical Guide: Physicochemical Properties of 1-(2-Iodoethyl)-4-octylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Iodoethyl)-4-octylbenzene

Cat. No.: B019508

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the core physicochemical properties of **1-(2-Iodoethyl)-4-octylbenzene**, a compound relevant to organic synthesis.^{[1][2]}

Physicochemical Data

The fundamental molecular properties of **1-(2-Iodoethyl)-4-octylbenzene** have been determined and are presented below. This data is critical for its application in experimental research and synthetic processes. The molecular formula of the compound is C₁₆H₂₅I.^{[1][3][4][5][6]} The calculated molecular weight varies slightly between sources, ranging from 344.27 to 344.28 g/mol.^{[2][5][6][7]}

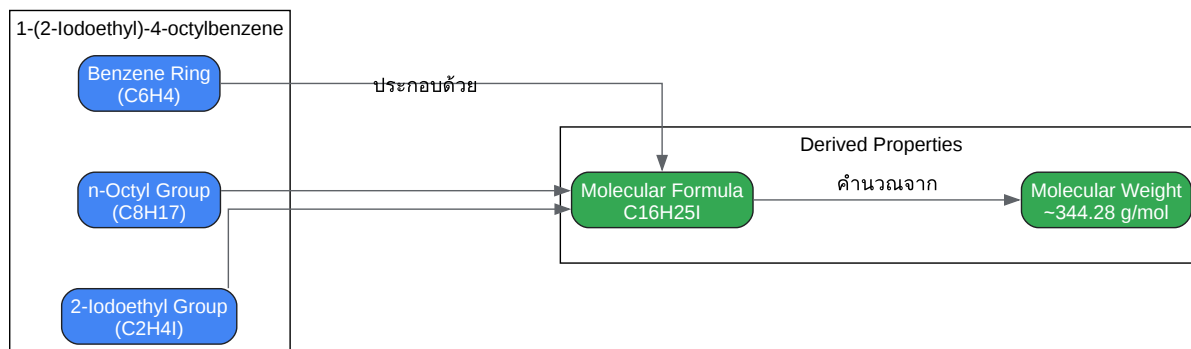
Property	Value	References
Molecular Formula	C16H25I	[1][3][5][6]
Molecular Weight	344.28 g/mol	[5][7]
Alternate Molecular Weight	344.279 g/mol	[1]
Alternate Molecular Weight	344.274 g/mol	[3][8]
Alternate Molecular Weight	344.27 g/mol	[2][6]
CAS Number	162358-07-8	[1][3][4]
Synonyms	Benzene, 1-(2-iodoethyl)-4-octyl-; 2-(4-Octylphenyl)ethyl iodide	[5][7]
Appearance	Oil / Clear Colourless Oil	[7][8]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1-(2-Iodoethyl)-4-octylbenzene** are not provided in this document as the focus is on its fundamental molecular weight. The compound is noted as being useful in organic synthesis.[1][2]

Logical Relationships and Structure

The structural identity of the molecule is key to determining its molecular weight. The name **1-(2-Iodoethyl)-4-octylbenzene** defines the specific arrangement of its constituent functional groups, which dictates its molecular formula and, consequently, its molar mass.



[Click to download full resolution via product page](#)

Caption: Relationship between molecular components and calculated properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(2-Iodoethyl)-4-octylbenzene | lookchem [lookchem.com]
- 2. Benzene, 1-(2-iodoethyl)-4-octyl- | 162358-07-8 [chemicalbook.com]
- 3. manchesterorganics.com [manchesterorganics.com]
- 4. ebiohippo.com [ebiohippo.com]
- 5. 1-(2-Iodoethyl)-4-octylbenzene | CAS Number 162358-07-8 [klivon.com]
- 6. 162358-07-8|1-(2-Iodoethyl)-4-octylbenzene|BLD Pharm [bldpharm.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]

- 8. 1-(2-iodoethyl)-4-octylbenzene CAS 162358-07-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(2-iodoethyl)-4-octylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019508#1-2-iodoethyl-4-octylbenzene-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com